

# Understanding the Challenge: The Role of a CAS Registry Number

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: (S)-4-Benzyl-2-(pyrimidin-2-yl)-4,5-dihydrooxazole

Cat. No.: B8137505

[Get Quote](#)

A CAS (Chemical Abstracts Service) Registry Number is a unique numerical identifier assigned to a single, specific chemical substance. The absence of CAS 1831829-89-0 from public records suggests one of the following possibilities:

- **Typographical Error:** The provided number may contain a typographical error. CAS numbers have a specific format and a check digit, but simple transcription errors are common.
- **Proprietary Compound:** The number might refer to a compound that is part of a proprietary internal database within a research organization and is not disclosed to the public.
- **Pre-registration or Developmental Stage:** The substance may be a very new research compound that has not yet been assigned a public CAS number or entered the commercial supply chain.
- **Incorrect Identifier:** The number may be an internal lot number, a catalog number, or another type of identifier that has been mistaken for a CAS number.

## Recommended Next Steps for Researchers

For professionals in drug development and scientific research, verifying the identity of a chemical is a critical first step. If you are trying to source or research a compound and encounter this issue, the following workflow is recommended:

#### Workflow for Verifying a Chemical Identifier

Caption: A logical workflow for verifying a chemical identifier when a CAS number search fails.

Given the current information, a technical guide on "CAS 1831829-89-0" cannot be constructed. We recommend that you verify the CAS number with the original source. Should a valid CAS number be identified, a comprehensive technical guide on its suppliers, pricing, and scientific background can be developed.

- [To cite this document: BenchChem. \[Understanding the Challenge: The Role of a CAS Registry Number\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b8137505/docs#understanding-the-challenge-the-role-of-a-cas-registry-number\]](#)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)